

(R)-1,2-Dimyristin: A Technical Guide to its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dimyristin, (R)-

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This technical guide provides an in-depth overview of the melting point and chloroform solubility of (R)-1,2-Dimyristin, a diacylglycerol of significant interest in various research and pharmaceutical applications. The document details its physical and chemical properties, offers comparative data with related lipids, and provides standardized experimental protocols for determining these characteristics.

Physicochemical Data of (R)-1,2-Dimyristin

(R)-1,2-Dimyristin, also known as (R)-Glycerol 1,2-dimyristate, is a diacylglycerol containing two myristic acid chains esterified to the sn-1 and sn-2 positions of a glycerol backbone.^[1] Its physical state at room temperature is a white to off-white solid.^[1] The key physicochemical properties are summarized below.

Property	Value	Reference
Physical State	Solid	[1]
Melting Point	58-61°C	[1]
Solubility	Soluble in organic solvents (chloroform, ethyl acetate, acetone)	[1]
Molecular Formula	C31H60O5	[1]
Molecular Weight	512.8 g/mol	[1]
Storage Condition	-20°C	[1]

Comparative Analysis of Acylglycerol Melting Points

The melting point of acylglycerols is significantly influenced by the length and saturation of their fatty acid chains. Longer and more saturated chains result in stronger van der Waals interactions, leading to higher melting points.[1] The table below compares the melting point of (R)-1,2-Dimyristin with other common diacylglycerols and triacylglycerols.

Compound	Structure (Fatty Acid Composition)	Melting Point (°C)
(R)-1,2-Dimyristin	Diacylglycerol (14:0/14:0)	58-61[1]
Trimyristin	Triacylglycerol (14:0/14:0/14:0)	58.5[2]
1,2-Dipalmitoyl-sn-glycero-3-phosphocholine (DPPC)	Phospholipid (16:0/16:0)	41.5[3][4]
1,2-Distearoyl-sn-glycero-3-phosphocholine (DSPC)	Phospholipid (18:0/18:0)	54.5[3][4]

Experimental Protocols

The following sections detail standardized methods for determining the melting point and assessing the solubility of (R)-1,2-Dimyristin.

Melting Point Determination via Capillary Method

This protocol is a standard method for determining the melting point of solid fats and lipids.[\[5\]](#)
[\[6\]](#)[\[7\]](#)

Apparatus:

- Melting point capillary tubes
- Calibrated thermometer (0.2°C subdivisions) or a digital melting point apparatus (e.g., Mel-Temp)
- Heating bath (e.g., Thiele tube with heating oil) or heated metal block
- Sample of (R)-1,2-Dimyristin (powdered)

Procedure:

- Sample Preparation: Ensure the (R)-1,2-Dimyristin sample is dry and finely powdered.[\[8\]](#) If the sample was previously melted, it should be chilled to solidify completely.[\[5\]](#)
- Loading the Capillary Tube: Introduce a small amount of the powdered sample into the open end of a capillary tube.[\[6\]](#) Pack the sample to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface or by dropping it through a long glass tube.[\[8\]](#)
- Apparatus Setup:
 - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band, aligning the sample with the thermometer bulb.[\[8\]](#) Immerse the setup in the Thiele tube's oil bath, ensuring the rubber band is above the oil level.[\[6\]](#)
 - Melting Point Apparatus: Insert the capillary tube into the heating block of the apparatus.
[\[6\]](#)
- Heating and Observation:
 - For an unknown melting point, perform a rapid initial heating to get an approximate range.
[\[6\]](#)[\[7\]](#)

- For an accurate measurement, begin heating slowly when the temperature is about 15-20°C below the expected melting point.
- Decrease the heating rate to approximately 1-2°C per minute as the melting point is approached.^[6]
- Data Recording: Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). This range is the melting point.^[6] For pure compounds, this range is typically narrow (0.5-1.0°C).^{[6][7]}

Solubility Assessment in Chloroform

This protocol outlines a qualitative and can be adapted for a quantitative determination of solubility.

Materials:

- (R)-1,2-Dimyristin
- Chloroform (reagent grade)
- Vortex mixer
- Analytical balance
- Volumetric flasks and pipettes

Qualitative Procedure:

- Place a small, weighed amount (e.g., 10 mg) of (R)-1,2-Dimyristin into a clean, dry test tube.
- Add a small volume of chloroform (e.g., 1 mL) to the test tube.
- Agitate the mixture using a vortex mixer for 30-60 seconds.
- Visually inspect the solution for any undissolved solid. A clear solution indicates solubility at that concentration.

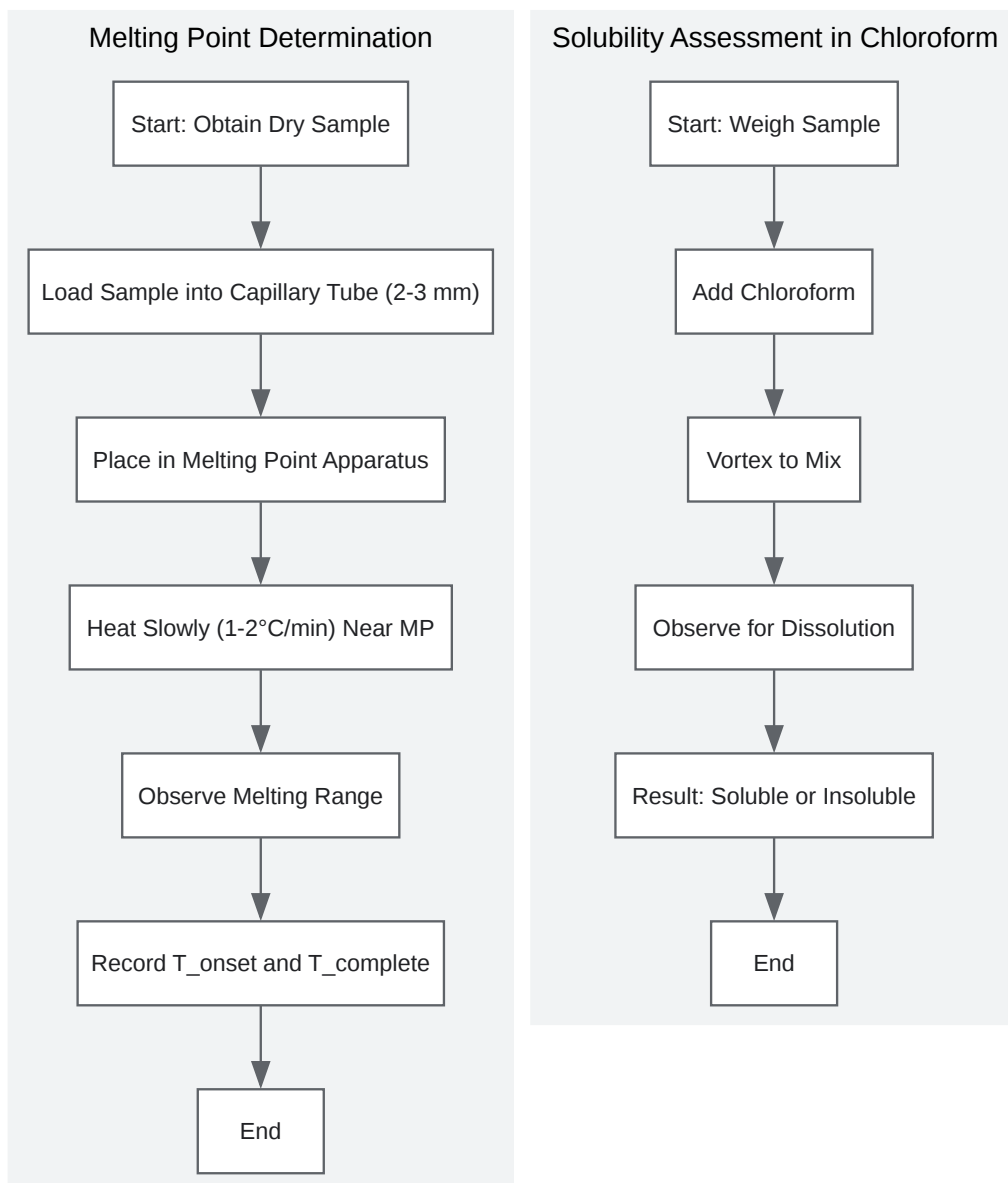
Quantitative Procedure (Determination of Saturation Solubility):

- Prepare a series of vials with a fixed volume of chloroform (e.g., 2 mL).
- Add increasing, precisely weighed amounts of (R)-1,2-Dimyristin to each vial.
- Seal the vials and agitate them at a constant temperature (e.g., 25°C) for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the vials to pellet any undissolved solid.
- Carefully extract a known volume of the supernatant from each vial that contains undissolved solid.
- Evaporate the chloroform from the supernatant and weigh the residual lipid.
- Calculate the concentration of (R)-1,2-Dimyristin in the saturated solution, typically expressed in mg/mL.

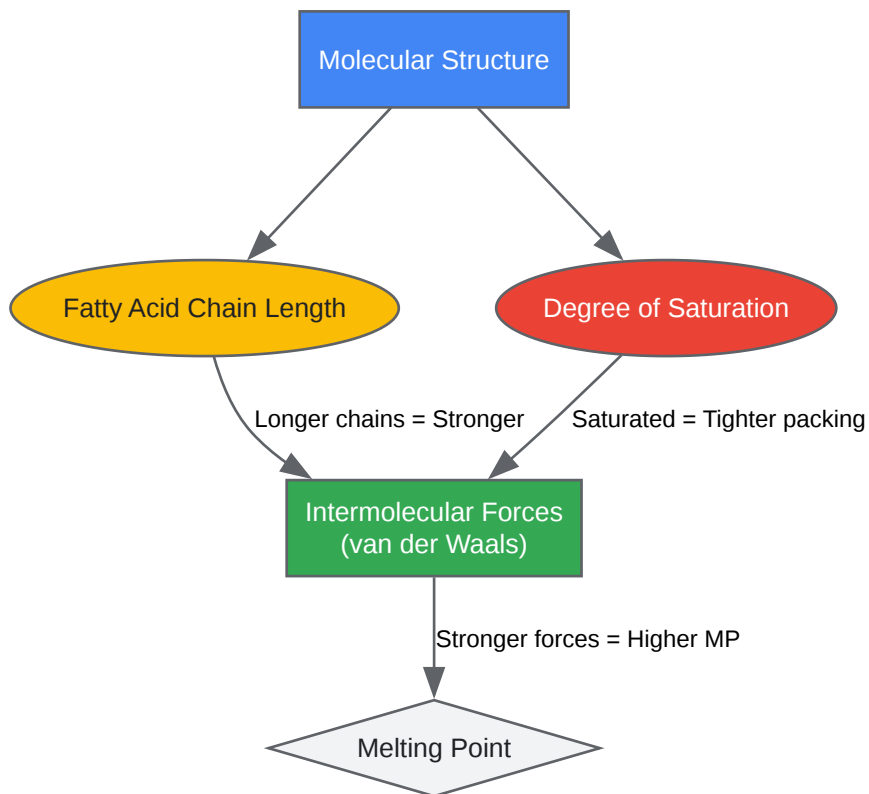
Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate the experimental workflows and the logical relationships governing the physical properties of diacylglycerols.

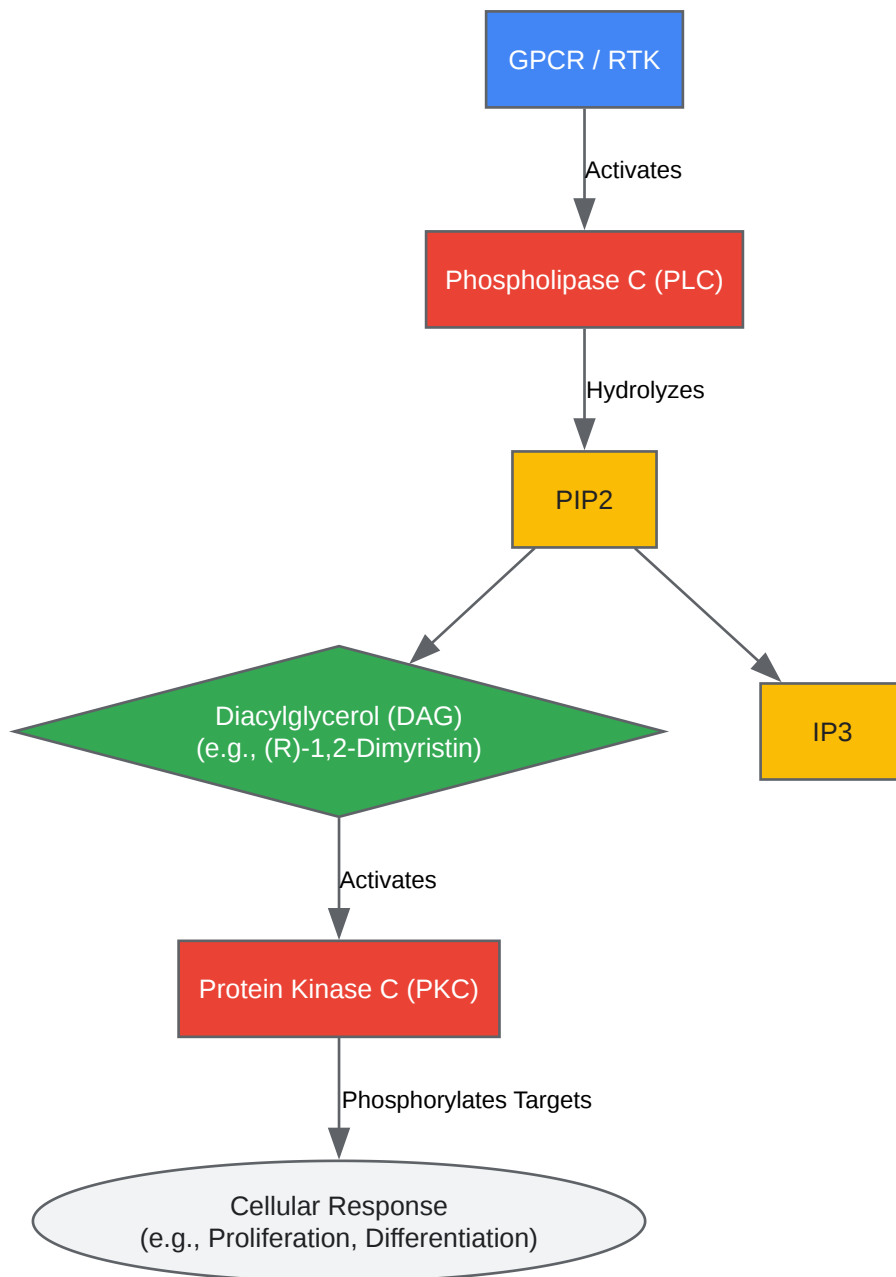
Experimental Workflow for Physicochemical Characterization



Structure-Property Relationship in Diacylglycerols



Canonical Diacylglycerol (DAG) Signaling Pathway

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- To cite this document: BenchChem. [(R)-1,2-Dimyristin: A Technical Guide to its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086734#r-1-2-dimyristin-melting-point-and-solubility-in-chloroform]

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